

An In-depth Technical Guide to the Spectral Analysis of Diethyl Dimethylphosphoramidate

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Compound of Interest

Compound Name: *Diethyl dimethylphosphoramidate*

CAS No.: *2404-03-7*

Cat. No.: *B12657328*

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This guide provides a comprehensive analysis of the spectral data for **Diethyl dimethylphosphoramidate** (CAS No. 2404-03-7), a compound of interest in various chemical and biological research fields. Understanding the spectral characteristics of this organophosphorus compound is fundamental for its unambiguous identification, purity assessment, and for studying its chemical behavior. This document delves into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights grounded in established spectroscopic principles.

Molecular Structure and Spectroscopic Correlation

A foundational understanding of the molecular structure of **Diethyl dimethylphosphoramidate** is paramount for the interpretation of its spectral data. The key structural features are the phosphoryl group (P=O), two ethoxy groups (-OCH₂CH₃), and a dimethylamino group (-N(CH₃)₂), all attached to the central phosphorus atom. Each of these functional groups imparts a characteristic signature in the NMR, IR, and MS spectra.

Figure 1: 2D Structure of **Diethyl dimethylphosphoramidate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **Diethyl dimethylphosphoramidate**, both ^1H and ^{13}C NMR provide critical information for structural confirmation.

^1H NMR Spectroscopy

While a publicly available ^1H NMR spectrum for **Diethyl dimethylphosphoramidate** is not readily accessible, we can predict the expected signals based on the structure and data from similar compounds like Diethyl phosphoramidate. The spectrum would exhibit three distinct sets of proton signals:

- Ethoxy Protons ($-\text{OCH}_2\text{CH}_3$): A triplet corresponding to the methyl protons (CH_3) and a quartet for the methylene protons (CH_2). The methylene protons will show coupling to both the adjacent methyl protons and the phosphorus atom.
- Dimethylamino Protons ($-\text{N}(\text{CH}_3)_2$): A singlet for the six equivalent methyl protons. This signal may show long-range coupling to the phosphorus atom.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the different carbon environments in the molecule. Publicly available data indicates the presence of the following signals.^[1]

Chemical Shift (ppm)	Assignment	Multiplicity (Expected)
~62	$-\text{OCH}_2$	Doublet (due to $^1\text{JC-P}$ coupling)
~37	$-\text{N}(\text{CH}_3)_2$	Doublet (due to $^2\text{JC-P}$ coupling)
~16	$-\text{OCH}_2\text{CH}_3$	Doublet (due to $^3\text{JC-P}$ coupling)

Table 1: Predicted ^{13}C NMR Spectral Data for **Diethyl dimethylphosphoramidate**.

The coupling of the carbon nuclei to the phosphorus atom provides further structural confirmation.

Infrared (IR) Spectroscopy

Infrared spectroscopy is instrumental in identifying the functional groups present in a molecule. The IR spectrum of **Diethyl dimethylphosphoramidate** is characterized by strong absorptions corresponding to the P=O, P-O-C, and C-N bonds.

Wavenumber (cm ⁻¹)	Assignment	Intensity
~2980	C-H stretch (alkane)	Strong
~1260	P=O stretch (phosphoryl)	Very Strong
~1030	P-O-C stretch	Strong
~970	C-N stretch	Medium

Table 2: Characteristic IR Absorption Bands for **Diethyl dimethylphosphoramidate**.

The very strong absorption around 1260 cm⁻¹ is highly characteristic of the P=O stretching vibration in phosphoramidates. The P-O-C stretching vibration gives rise to a strong band around 1030 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification. The electron ionization (EI) mass spectrum of **Diethyl dimethylphosphoramidate** is available from the NIST Chemistry WebBook.[\[2\]](#)

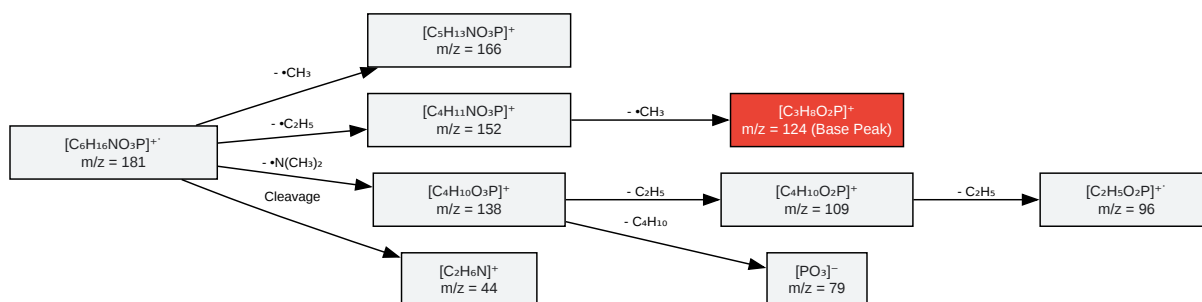
Molecular Ion: The molecular ion peak ([M]⁺) is expected at m/z 181, corresponding to the molecular weight of the compound (C₆H₁₆NO₃P).

Key Fragmentation Patterns: Organophosphorus compounds often undergo characteristic fragmentation pathways. For **Diethyl dimethylphosphoramidate**, the major fragments observed in the mass spectrum are outlined below.

m/z	Proposed Fragment	Relative Intensity
181	$[M]^+$	Moderate
166	$[M - CH_3]^+$	Moderate
152	$[M - C_2H_5]^+$	Strong
138	$[M - N(CH_3)_2]^+$	Moderate
124	$[M - OC_2H_5 - CH_3]^+$	Base Peak
109	$[(C_2H_5O)_2P]^+$	Strong
96	$[(C_2H_5O)PO_2]^+$	Moderate
79	$[PO_3]^-$ (rearrangement)	Moderate
44	$[N(CH_3)_2]^+$	Strong

Table 3: Major Fragments in the Electron Ionization Mass Spectrum of **Diethyl dimethylphosphoramidate**.

The base peak at m/z 124 suggests a very stable fragment, likely formed through the loss of an ethoxy radical followed by a methyl radical.



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Sources

- 1. Diethyl dimethylphosphoramidate | C₆H₁₆NO₃P | CID 520087 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N,N-Dimethyl O,O'-diethyl phosphoramidate [webbook.nist.gov]
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